

Gardenin B solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gardenin B

Cat. No.: B190351

[Get Quote](#)

Application Notes and Protocols for Gardenin B

Product Name: **Gardenin B** CAS Number: 2798-20-1 Molecular Formula: C₁₉H₁₈O₇ [\[1\]](#)[\[2\]](#)

Molecular Weight: 358.34 g/mol [\[1\]](#)[\[2\]](#)

Introduction

Gardenin B is a polymethoxyflavone, a class of natural compounds known for their diverse biological activities.[\[3\]](#) It has demonstrated potential as an antioxidant and antitumor agent, exhibiting antiproliferative effects against various cancer cell lines, including leukemia, lung, breast, and colon cancer. The primary mechanisms of action include the induction of apoptosis (programmed cell death) and cell cycle arrest. **Gardenin B** has been identified as an inhibitor of several key cellular targets, such as USP7, Ornithine Decarboxylase (ODC), and Cathepsin D. These application notes provide detailed information on the solubility of **Gardenin B** and protocols for its use in research settings.

Solubility of Gardenin B

Gardenin B is practically insoluble in water but is soluble in several organic solvents. Solubility can be enhanced by methods such as sonication and warming. It is crucial to use newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility.

Quantitative Solubility Data

The following table summarizes the solubility of **Gardenin B** in various solvents. For optimal results, techniques like heating and sonication are recommended to achieve the concentrations listed.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO	8.33 mg/mL	23.25 mM	Requires ultrasonic, warming, and heating to 60°C.	
DMSO	3.58 mg/mL	9.99 mM	Sonication is recommended.	
Water	0.023 mg/mL (Predicted)	~0.064 mM	Practically insoluble.	
Other Solvents	-	-	Soluble in Methanol, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	

In Vivo Formulation Solubility

For animal studies, **Gardenin B** can be prepared as a suspension. It is important to add each solvent sequentially while mixing.

Formulation	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO, PEG300, Tween-80, Saline	2.5 mg/mL	6.98 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline. Requires ultrasonic.	
DMSO, SBE- β -CD, Saline	2.5 mg/mL	6.98 mM	10% DMSO, 90% (20% SBE- β -CD in saline). Requires ultrasonic.	

Experimental Protocols

Protocol for Preparation of Stock Solutions

High-concentration stock solutions are typically prepared in DMSO. These can then be diluted in an appropriate aqueous buffer or cell culture medium for working solutions.

Materials:

- **Gardenin B** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath
- Warming device (e.g., heat block or water bath set to 37-60°C)

Procedure:

- Weigh the desired amount of **Gardenin B** powder and place it in a sterile vial.
- Add the calculated volume of DMSO to achieve the target concentration (see table below).
- Vortex the solution vigorously for 1-2 minutes.
- To aid dissolution, place the vial in an ultrasonic bath for 10-15 minutes.
- If necessary, warm the solution to 37°C or up to 60°C while mixing until the powder is fully dissolved.
- Once dissolved, centrifuge the vial briefly to collect the solution at the bottom.
- The stock solution is ready for use or storage.

Stock Solution Preparation Table (in DMSO):

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.7906 mL	13.9532 mL	27.9065 mL
5 mM	0.5581 mL	2.7906 mL	5.5813 mL
10 mM	0.2791 mL	1.3953 mL	2.7906 mL
23.25 mM (Max)	~0.120 mL	~0.600 mL	~1.200 mL

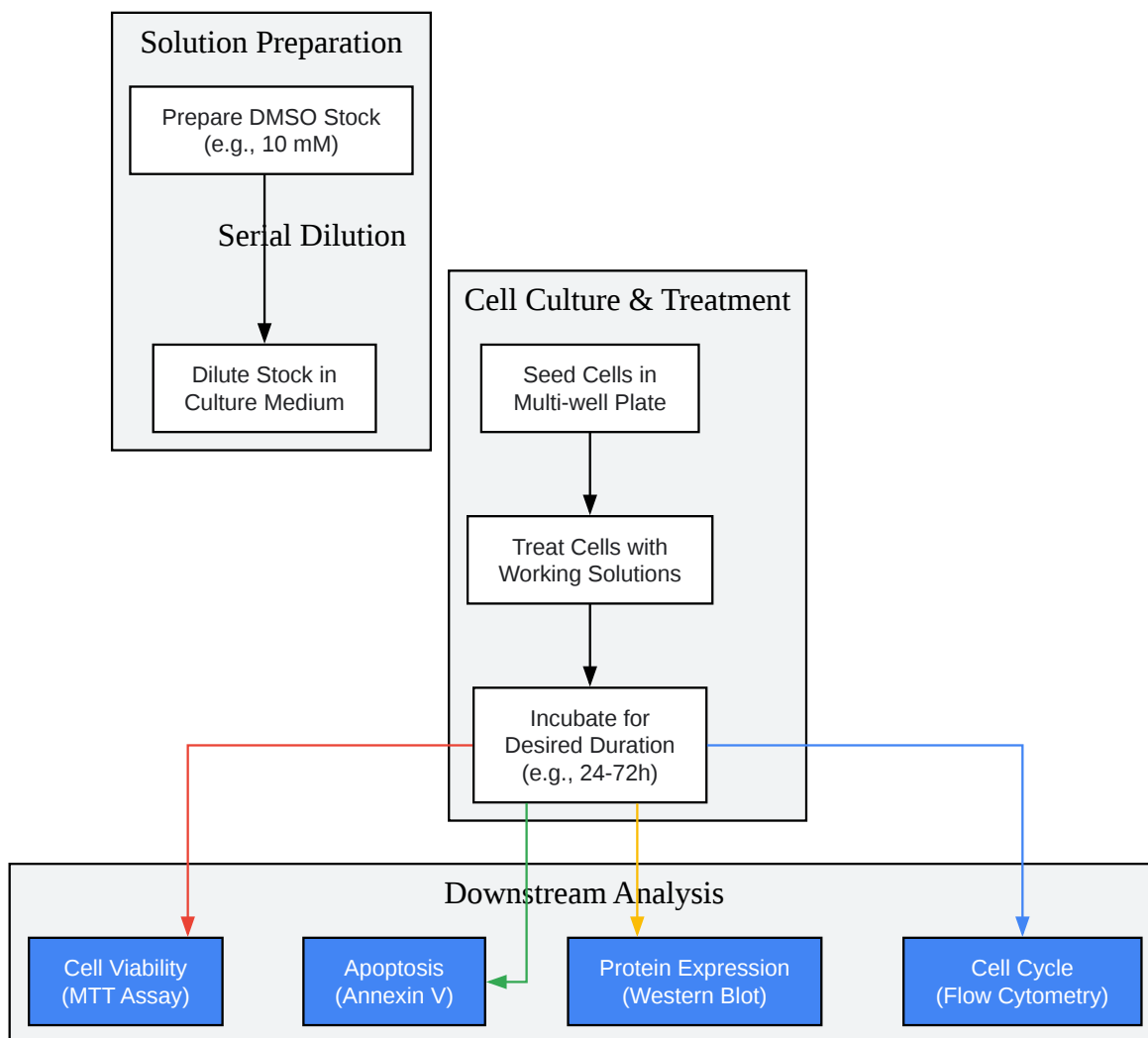
Data derived from
MedChemExpress
and GlpBio product
sheets.

Protocol for Cell-Based Assays (General Workflow)

This protocol provides a general workflow for treating cultured cells with **Gardenin B** to assess its biological activity, such as cytotoxicity or apoptosis induction.

Workflow:

- Cell Seeding: Plate cells in a suitable multi-well plate at a predetermined density and allow them to adhere overnight under standard culture conditions.
- Preparation of Working Solution: Dilute the **Gardenin B** DMSO stock solution with a complete cell culture medium to achieve the final desired treatment concentrations. The final concentration of DMSO in the medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Gardenin B**. Include a vehicle control (medium with the same final concentration of DMSO).
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48, or 72 hours).
- Analysis: Following incubation, perform the desired downstream analysis, such as:
 - Cell Viability Assay (e.g., MTT, WST-1)
 - Apoptosis Assay (e.g., Annexin V/PI staining, caspase activity)
 - Western Blotting for protein expression analysis
 - Flow Cytometry for cell cycle analysis



[Click to download full resolution via product page](#)

Workflow for in vitro cell-based assays with **Gardenin B**.

Storage and Stability

Proper storage is essential to maintain the activity of **Gardenin B**.

- Powder: Store at 4°C for short-term and -20°C for long-term (up to 3 years), protected from light.

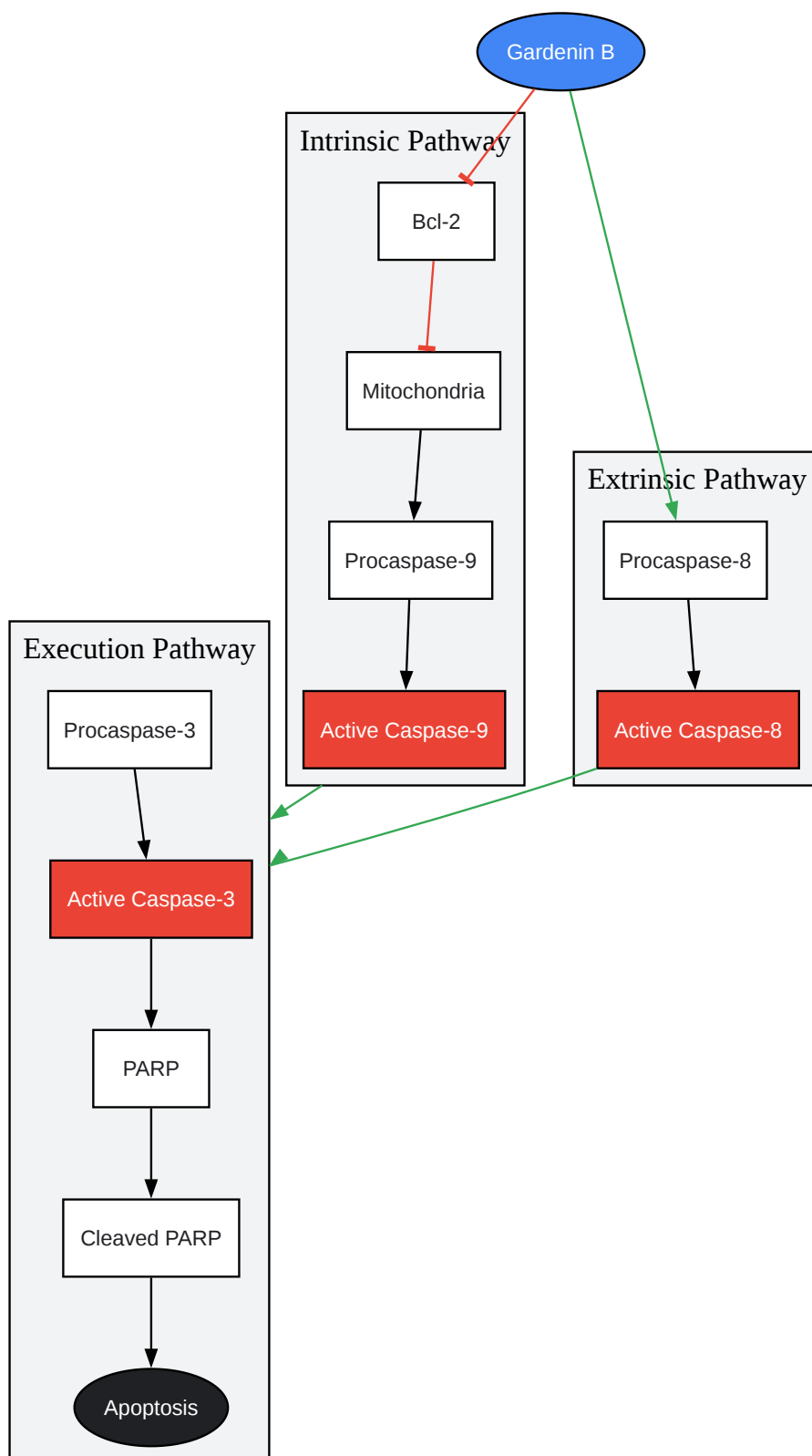
- **Stock Solutions (in DMSO):** Prepare aliquots to avoid repeated freeze-thaw cycles. Store at -20°C for up to 1 month or at -80°C for up to 6 months, protected from light. Before use, allow the vial to equilibrate to room temperature for at least one hour before opening.

Biological Activity and Signaling Pathways

Gardenin B induces apoptosis in cancer cells through the activation of both the extrinsic (death receptor-mediated) and intrinsic (mitochondrial) pathways. This process involves the activation of multiple caspases, which are key executioners of apoptosis.

Key signaling events initiated by **Gardenin B** include:

- **Caspase Activation:** It triggers the cleavage and activation of initiator caspases (Caspase-2, -8, -9) and executioner caspases (Caspase-3).
- **Bcl-2 Family Regulation:** It can inhibit the expression of anti-apoptotic proteins like Bcl-2.
- **PARP Cleavage:** Activated Caspase-3 leads to the cleavage of Poly(ADP-ribose) polymerase (PARP), a hallmark of apoptosis.



[Click to download full resolution via product page](#)

Gardenin B-induced apoptosis signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Gardenin B | C₁₉H₁₈O₇ | CID 96539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Gardenin B | CAS:2798-20-1 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- To cite this document: BenchChem. [Gardenin B solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190351#gardenin-b-solubility-in-dmso-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com